

# Batabulin sodium pentafluorophenylsulfonamide

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## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

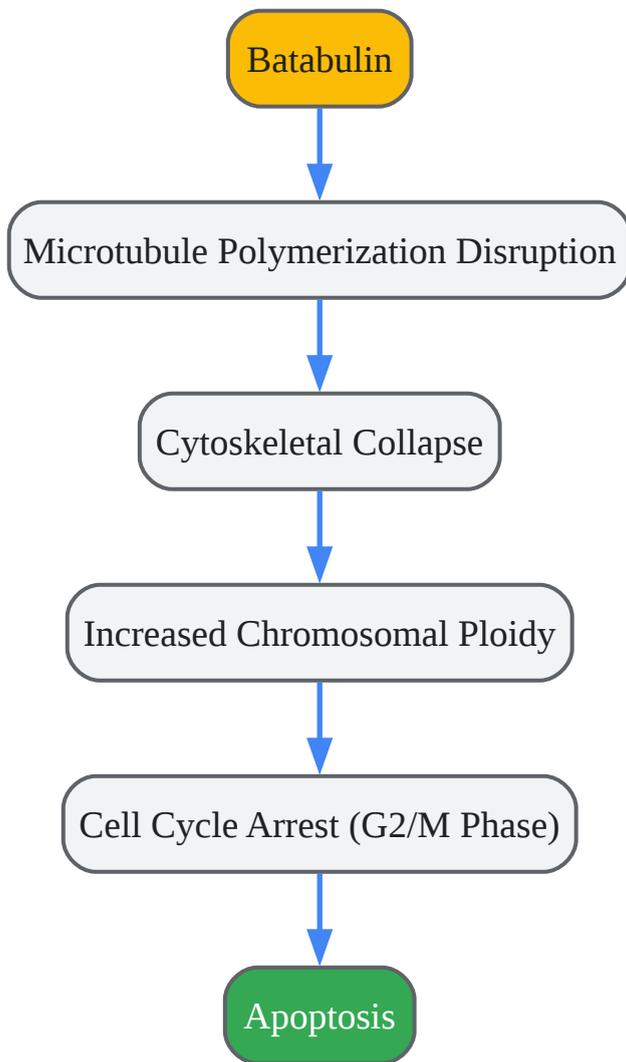
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## Mechanism of Action and Signaling Pathway

**Batabulin sodium** covalently and selectively binds to a subset of beta-tubulin isoforms ( $\beta 1$ ,  $\beta 2$ ,  $\beta 3$ , and  $\beta 4$ ) at a **conserved cysteine residue (Cys-239)**. This binding disrupts normal microtubule polymerization, causing a cascade of cellular events: cytoskeletal collapse, an increase in chromosomal ploidy, cell cycle arrest at the G2/M boundary, and ultimately, the induction of tumor cell apoptosis [1] [2] [3].

The diagram below illustrates this sequential signaling pathway.



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Figure 1: Signaling pathway of **Batabulin sodium**-induced apoptosis.

## Biological Activity and Experimental Data

**Batabulin sodium** demonstrates potent biological activity in both *in vitro* and *in vivo* models.

### In Vitro Activity

The table below summarizes key findings from cell-based assays, typically using MCF7 breast cancer cells [2] [4].

Assay Type	Cell Line	Tested Concentrations	Incubation Duration	Key Observations
Cell Cycle Analysis	MCF7	30 nM, 100 nM, 300 nM	24 hours	25-30% of cells exhibited tetraploid (4n) DNA content, indicating arrest at the G2/M boundary [2] [4].
Apoptosis Analysis	MCF7	30 nM, 100 nM, 300 nM	24-48 hours	25-30% of cells underwent apoptosis after 24h; 50-80% of the population after 48h exposure to 100 nM [2] [4].
Molecular Target	MCF7	30-300 nM	24-48 hours	Selective covalent binding to $\beta$ -tubulin isoforms at Cys-239, disrupting microtubule polymerization and causing cytoskeletal collapse [2] [4].

## In Vivo Efficacy

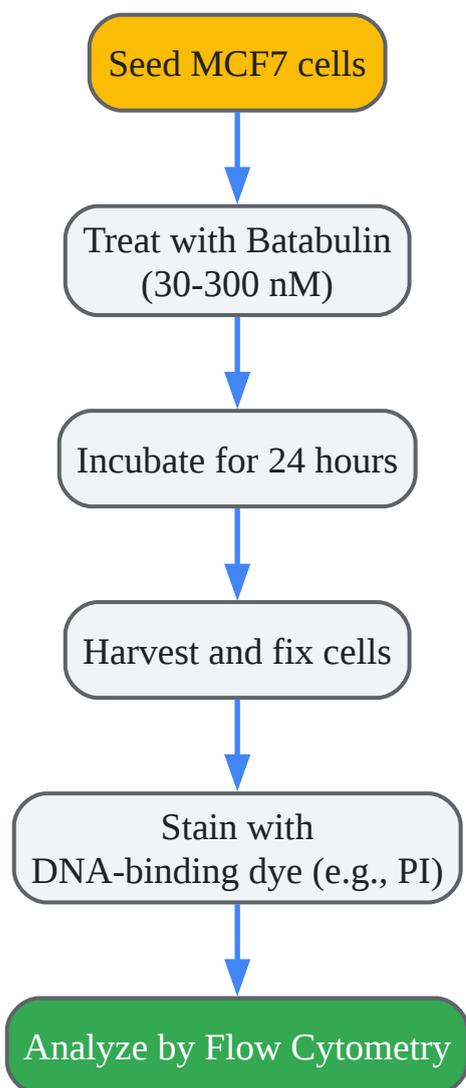
In male athymic nude mice implanted with drug-sensitive CCRF-CEM tumors, **Batabulin sodium** was administered via intraperitoneal injection at **40 mg/kg once weekly** [2] [4]. This regimen resulted in **significant impairment of tumor growth** [2] [4]. A Phase 2 clinical study in patients with malignant glioma also used an intravenous dose of **330 mg/m<sup>2</sup> weekly** [3].

## Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, here are detailed methodologies for key *in vitro* experiments.

### Cell Cycle Analysis Protocol [2] [4]

This workflow details the procedure for analyzing cell cycle arrest using flow cytometry.



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*Figure 2: Experimental workflow for cell cycle analysis.*

- **Cell Line:** MCF7 cells [2] [4].
- **Treatment:** Apply **Batabulin sodium** at concentrations of 30 nM, 100 nM, and 300 nM [2] [4].
- **Incubation:** Expose cells to the compound for **24 hours** [2] [4].
- **Cell Harvesting and Fixation:** After incubation, harvest the cells and fix them (typically with ethanol) [2] [4].
- **Staining:** Stain the fixed cells with a DNA-binding dye like **Propidium Iodide (PI)** [2] [4].
- **Analysis:** Analyze the stained cells using a flow cytometer. The DNA content is measured to distinguish cells in different cell cycle phases (G0/G1, S, G2/M). An increase in the population with 4n DNA content indicates **G2/M phase arrest** [2] [4].

## Apoptosis Analysis Protocol [2] [4]

This protocol assesses the induction of programmed cell death.

- **Cell Line and Treatment:** Use MCF7 cells treated with **Batabulin sodium** (30-300 nM) for **24 or 48 hours** [2] [4].
- **Detection Method:** Apoptosis can be measured via flow cytometry using an **Annexin V/propidium iodide (PI) staining kit** [2] [4].
- **Procedure:**
  - Harvest cells after treatment.
  - Resuspend them in a binding buffer.
  - Stain with Annexin V (which binds to phosphatidylserine exposed on the outer leaflet of the apoptotic cell membrane) and PI (which stains dead cells).
- **Data Interpretation:** Cells that are **Annexin V-positive and PI-negative** are considered to be in early apoptosis. The results are quantified as the percentage of apoptotic cells in the treated population compared to the control [2] [4].

## Additional Technical Information for Researchers

- **Solubility and Stock Solutions:** **Batabulin sodium** is soluble in DMSO (~125 mg/mL, ~317.87 mM). For *in vivo* studies, it can be formulated for injection using a mixture of DMSO, Tween 80, and saline (10:5:85) [2] [4].
- **Storage:** For long-term storage, the powder should be kept at **-20°C for 2-3 years**. Stock solutions in solvent are best used within **6 months at -80°C or 1 month at -20°C**, ensuring sealed storage to avoid moisture [2] [4] [3].
- **Toxicity Profile:** In mouse models, Batabulin has been associated with moderate **hematologic and gastrointestinal toxicity** [3].
- **Blood-Brain Barrier Penetration:** Its **lipophilicity (clogP ~3.26)** suggests a potential ability to cross the blood-brain barrier, which is relevant for researching its application in brain cancers [3].

**Batabulin sodium** represents a mechanistically distinct class of microtubule disruptors. Its unique irreversible binding mode and selectivity for specific  $\beta$ -tubulin isotypes make it a valuable tool for cancer research.

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## References

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